An In-depth Technical Guide to 2-Chlorothiophene-3-carboxylic Acid

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Compound of Interest

Compound Name:	*2-chlorothiophene-3-carboxylic Acid*
CAS No.:	*53935-71-0*
Cat. No.:	*B110730*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-chlorothiophene-3-carboxylic acid**, a heterocyclic building block with potential applications in medicinal chemistry and materials science. This document details its chemical identity, physicochemical properties, synthesis, spectroscopic data, and potential applications, presented in a format tailored for scientific professionals.

Chemical Identity and Physicochemical Properties

2-Chlorothiophene-3-carboxylic acid is a disubstituted thiophene derivative. Its core structure consists of a five-membered aromatic thiophene ring, substituted with a chlorine atom at the 2-position and a carboxylic acid group at the 3-position.

Table 1: General and Physicochemical Properties of **2-Chlorothiophene-3-carboxylic Acid**

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Property	Value	Source
IUPAC Name	2-chlorothiophene-3-carboxylic acid	[1]
CAS Number	53935-71-0	[1][2]
Molecular Formula	$C_5H_3ClO_2S$	[1][2]
Molecular Weight	162.59 g/mol	[1][2]
Boiling Point	280.9°C at 760 mmHg (Predicted)	[2]
Appearance	White to off-white solid (Typical)	N/A
Solubility	Soluble in organic solvents such as methanol, DMSO.	N/A

Synthesis of 2-Chlorothiophene-3-carboxylic Acid

The synthesis of **2-chlorothiophene-3-carboxylic acid** can be achieved through the regioselective functionalization of a suitable thiophene precursor. A common and effective strategy involves the deprotonation (lithiation) of a substituted thiophene followed by carboxylation with carbon dioxide. While a specific published protocol for this exact isomer is not readily available, a representative experimental procedure can be designed based on established methodologies for thiophene chemistry.[3]

Representative Experimental Protocol: Synthesis via Lithiation-Carboxylation

This protocol describes a plausible method starting from 2,3-dichlorothiophene, where one chlorine atom is selectively replaced.

Materials:

- 2,3-Dichlorothiophene
- n-Butyllithium (n-BuLi) in hexanes

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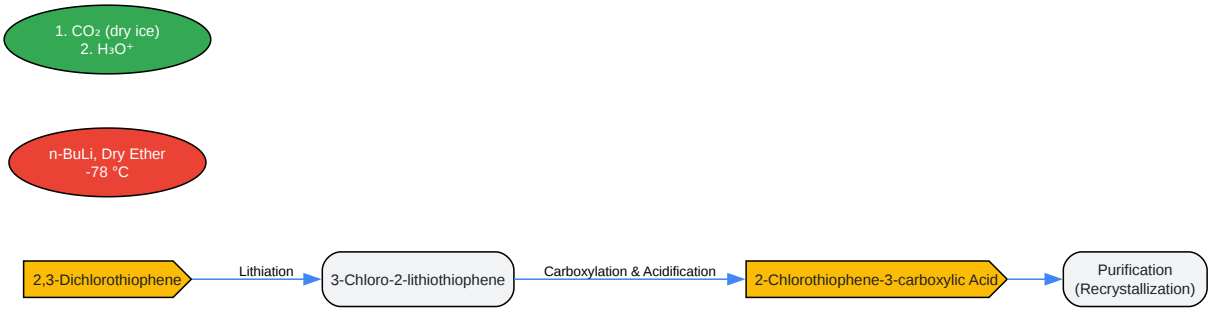
- Dry diethyl ether or tetrahydrofuran (THF)
- Dry ice (solid carbon dioxide)
- Hydrochloric acid (HCl), aqueous solution
- Sodium bicarbonate ($NaHCO_3$), saturated aqueous solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Organic solvents for extraction and purification (e.g., ethyl acetate)

Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a nitrogen inlet, and a thermometer is charged with 2,3-dichlorothiophene and dry diethyl ether or THF under a nitrogen atmosphere.
- Lithiation: The solution is cooled to a low temperature (typically -78 °C) using a dry ice/acetone bath. A solution of n-butyllithium in hexanes is added dropwise via the dropping funnel, maintaining the temperature below -70 °C. The reaction mixture is stirred at this temperature for a specified period (e.g., 1-2 hours) to ensure complete lithiation. The lithium-halogen exchange is expected to occur preferentially at the more reactive 2-position of the thiophene ring.
- Carboxylation: An excess of crushed dry ice is added portion-wise to the reaction mixture. The dry ice should be added carefully to control the exothermic reaction. The mixture is allowed to slowly warm to room temperature with continuous stirring.
- Work-up: Once at room temperature, the reaction is quenched by the addition of water. The organic solvent is removed under reduced pressure. The aqueous residue is washed with a nonpolar organic solvent (e.g., hexanes) to remove any unreacted starting material.
- Acidification and Extraction: The aqueous layer is acidified to a low pH (e.g., pH 1-2) with a concentrated hydrochloric acid solution, leading to the precipitation of the carboxylic acid. The product is then extracted with an organic solvent such as ethyl acetate.

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- Purification: The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield the crude **2-chlorothiophene-3-carboxylic acid**.
- Recrystallization: The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or toluene) to obtain the final product in high purity.



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Caption: Synthetic pathway for **2-chlorothiophene-3-carboxylic acid**.

Spectroscopic Data

Detailed experimental spectra for **2-chlorothiophene-3-carboxylic acid** are not widely published. However, the expected spectroscopic characteristics can be predicted based on the analysis of its structural features and comparison with related compounds.

Table 2: Predicted Spectroscopic Data for **2-Chlorothiophene-3-carboxylic Acid**

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Technique	Expected Features
^{1}H NMR	- Carboxylic Acid Proton (COOH): A broad singlet in the range of 10-13 ppm. - Thiophene Protons (H4, H5): Two doublets in the aromatic region (approx. 7.0-8.0 ppm), showing coupling to each other.
^{13}C NMR	- Carbonyl Carbon (C=O): A signal in the range of 165-175 ppm. - Thiophene Carbons: Four signals in the aromatic region (approx. 120-140 ppm). The carbon bearing the chlorine (C2) and the carbon bearing the carboxylic acid (C3) will be deshielded.
IR Spectroscopy	- O-H Stretch (Carboxylic Acid): A very broad band from 2500-3300 cm^{-1}. - C=O Stretch (Carboxylic Acid): A strong, sharp absorption around 1700-1725 cm^{-1}. - C-Cl Stretch: A signal in the fingerprint region, typically 600-800 cm^{-1}.
Mass Spectrometry	- Molecular Ion (M^+): A peak at m/z 162, with an M+2 isotope peak at m/z 164 (approximately one-third the intensity of the M^+ peak) due to the presence of the ^{37}Cl isotope. - Major Fragments: Loss of COOH (m/z 117/119), and other fragments characteristic of the thiophene ring.

Applications in Research and Drug Development

Thiophene-based carboxylic acids are valuable intermediates in the synthesis of pharmaceuticals and functional materials. While specific applications of **2-chlorothiophene-3-carboxylic acid** are not extensively documented, its structural motifs suggest potential utility in several areas:

- Scaffold for Bioactive Molecules: The thiophene ring is a well-known bioisostere for the benzene ring and is present in numerous approved drugs. The carboxylic acid and chlorine

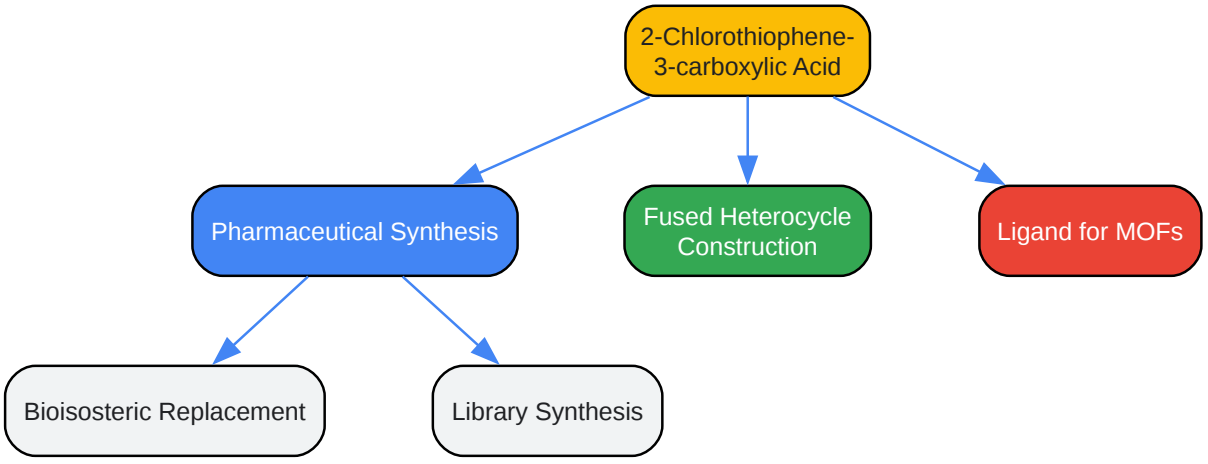
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substituents provide handles for further chemical modifications, allowing for the construction of diverse molecular libraries for drug discovery screening.

- Synthesis of Fused Heterocycles: The functional groups on this molecule make it a suitable precursor for the synthesis of thieno-fused heterocyclic systems, which are of interest in medicinal chemistry and materials science.

- Metal-Organic Frameworks (MOFs) and Coordination Polymers: Carboxylic acids can act as ligands for metal ions, and this molecule could potentially be used to construct novel MOFs with interesting electronic or catalytic properties.

A study on the related isomer, 3-chlorothiophene-2-carboxylic acid, has shown that its metal complexes exhibit anticancer activity, suggesting a potential avenue of investigation for derivatives of **2-chlorothiophene-3-carboxylic acid**.[4]



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Caption: Potential applications of **2-chlorothiophene-3-carboxylic acid**.

Safety Information

2-Chlorothiophene-3-carboxylic acid should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. It is predicted to be harmful if swallowed or inhaled, and may cause skin and serious eye irritation.[1] Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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This technical guide provides a summary of the available information on **2-chlorothiophene-3-carboxylic acid**. Further research is warranted to fully characterize this compound and explore its potential in various scientific and industrial applications.

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